

Technical Guide to the Safety of 2,3-Dichloro-2-butene

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Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

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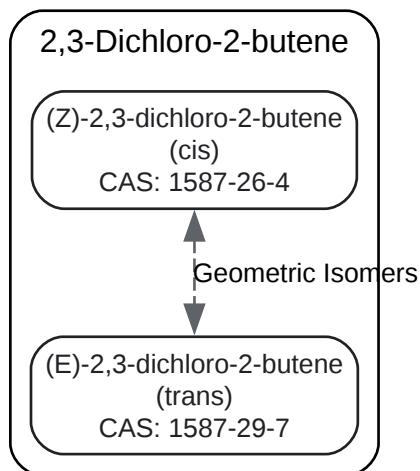
This technical guide provides a comprehensive overview of the available safety data for **2,3-dichloro-2-butene**. Due to the limited specific toxicological data for this compound, this guide also includes information on related dichlorobutene isomers and general safety protocols for handling chlorinated hydrocarbons.

Chemical Identification and Isomers

2,3-Dichloro-2-butene is a chlorinated alkene with the molecular formula $C_4H_6Cl_2$. It exists as two geometric isomers: (E)-**2,3-dichloro-2-butene** (trans) and (Z)-**2,3-dichloro-2-butene** (cis). It is important to distinguish between these isomers as their physical and chemical properties can differ.

Below is a diagram illustrating the isomeric relationship of **2,3-dichloro-2-butene**.

Isomers of 2,3-Dichloro-2-butene

[Click to download full resolution via product page](#)Isomers of **2,3-dichloro-2-butene**

Physical and Chemical Properties

The following table summarizes the available physical and chemical properties for the isomers of **2,3-dichloro-2-butene**. Data for related dichlorobutene isomers are also included for comparison where specific data for **2,3-dichloro-2-butene** is unavailable.

Property	(E)-2,3-dichloro-2-butene	(Z)-2,3-dichloro-2-butene	1,3-Dichloro-2-butene
CAS Number	1587-29-7	1587-26-4	926-57-8
Molecular Formula	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂
Molecular Weight	~125 g/mol	~125 g/mol	~125 g/mol
Appearance	Colorless liquid with a sharp, pungent odor. [1]	Colorless liquid	Clear to straw-colored liquid
Boiling Point	97 - 99 °C (at 680 mmHg)	118.18 °C (rough estimate)	Not available
Melting Point	-27.02 °C (estimate)	-27.02 °C (estimate)	Not available
Density	1.1416 g/cm ³	1.1618 g/cm ³	Not available
Flash Point	Not available	Not available	27 °C
Solubility	Insoluble in water.	Not available	Low water solubility.

Hazard Identification and Classification

Specific GHS classification for (E)- and (Z)-**2,3-dichloro-2-butene** is not readily available. However, based on data for related chlorinated hydrocarbons, such as 1,3-dichloro-2-butene, it should be handled as a hazardous substance.

Potential Hazards:

- **Flammability:** Dichlorobutene isomers are generally flammable liquids and can form explosive vapor-air mixtures.
- **Acute Toxicity:** Likely to be toxic if swallowed or inhaled.
- **Skin Corrosion/Irritation:** Expected to cause skin irritation, and potentially severe burns upon prolonged contact.

- **Eye Damage/Irritation:** Vapors and direct contact are likely to cause serious eye irritation or damage.
- **Respiratory Irritation:** Inhalation of vapors may cause respiratory tract irritation.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2,3-dichloro-2-butene** are not publicly available. However, the following are general methodologies for key toxicological endpoints relevant to this class of chemical.

a) Acute Inhalation Toxicity Study (General Procedure):

This type of study is typically conducted according to OECD Guideline 403 or EPA Health Effects Test Guidelines OPPTS 870.1300.

- **Test System:** Young adult rats of a standard laboratory strain are commonly used.
- **Exposure:** Animals are exposed to the test substance as a vapor or aerosol in a whole-body or nose-only inhalation chamber for a defined period, typically 4 hours.
- **Concentrations:** At least three concentrations are tested to determine a dose-response relationship and to calculate an LC50 (median lethal concentration).
- **Observations:** Animals are observed for clinical signs of toxicity during and after exposure for at least 14 days. Body weight is monitored, and a gross necropsy is performed on all animals at the end of the study.

b) Acute Dermal Irritation/Corrosion Study (General Procedure):

This is generally performed following OECD Guideline 404.

- **Test System:** Albino rabbits are the traditional model.
- **Application:** A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
- **Exposure Duration:** The exposure period is typically 4 hours.

- Observations: The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours). The reversibility of skin reactions is also observed.

Safe Handling and Storage

Engineering Controls:

- Work with **2,3-dichloro-2-butene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools and take precautionary measures against static discharge.

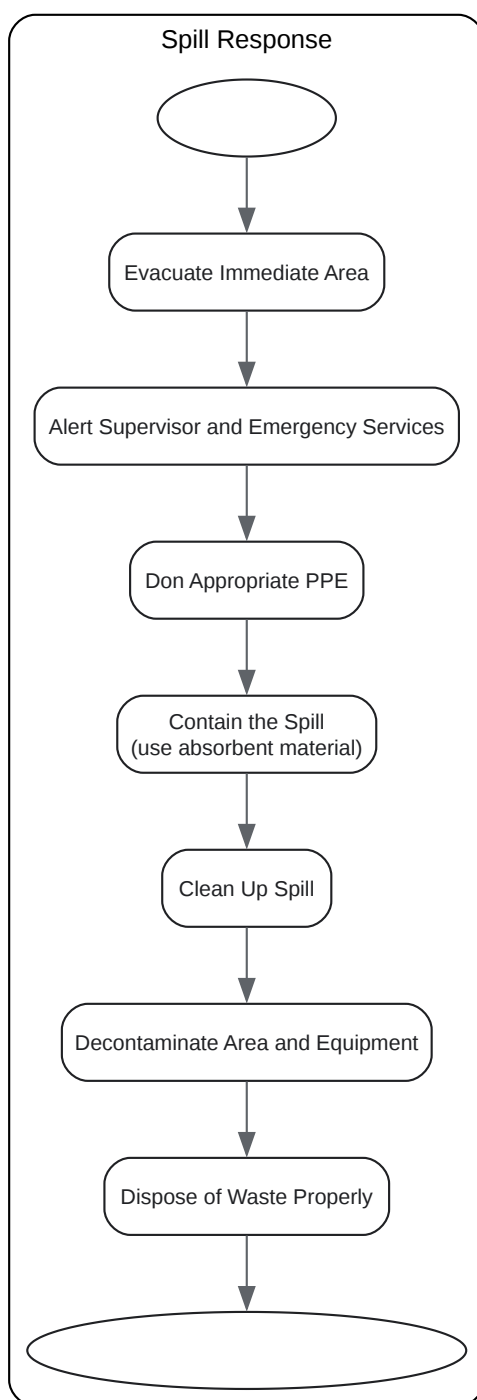
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

The following diagram outlines a general workflow for responding to a chemical spill, which is applicable to **2,3-dichloro-2-butene**.

Chemical Spill Emergency Response Workflow



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Chemical Spill Emergency Response Workflow

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back. Combustion may produce toxic gases such as hydrogen chloride.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **2,3-dichloro-2-butene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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